

Best practices for storing and handling Calcium mesoxalate trihydrate

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Compound of Interest

Compound Name: Calcium mesoxalate trihydrate

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Technical Support Center: Calcium Mesoxalate Trihydrate

This guide provides best practices, troubleshooting, and frequently asked questions for handling and storing **Calcium Mesoxalate Trihydrate** (CAS RN: 21085-60-9). It is intended for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is **Calcium Mesoxalate Trihydrate** and what are its primary research applications?

Calcium Mesoxalate Trihydrate, also known as Calcium Ketomalonate Trihydrate, is a calcium salt of mesoxalic acid. In research, it is known to promote B cell proliferation and has potential anti-diabetic activity.[1] Derivatives of this compound have also been studied for their ability to inhibit the translocation of HIC-1 reverse transcriptase.[1] It is also used in laboratory processes for its ability to chelate, or bind to, metal ions.[2]

Q2: What are the recommended storage conditions for solid **Calcium Mesoxalate Trihydrate**?

For optimal stability, solid **Calcium Mesoxalate Trihydrate** should be stored in a tightly closed container in a dry, cool, and well-ventilated place.[3][4] It is recommended to keep the compound in a cool and dark place, preferably below 15°C. The product is chemically stable under standard ambient conditions (room temperature).

Q3: The powder appears clumped. Is it still usable?

Clumping may indicate moisture absorption, as related calcium salts can be hygroscopic.^{[3][5]} While the product may still be usable, the presence of excess water can affect accurate weighing for solution preparation. For applications requiring high precision, it is recommended to use a fresh, dry sample. To prevent clumping, ensure the container is always tightly sealed after use and stored in a dry environment.^[3]

Q4: I am having trouble dissolving the compound. What are the recommended solvents?

Calcium Mesoxalate Trihydrate has very low solubility in water, ethanol, and DMSO.^[6] It is considered practically insoluble in water.^[7] However, it can be dissolved in 1 M HCl with the aid of ultrasonication and heating to 60°C to achieve a concentration of 33.33 mg/mL.^[6]

Troubleshooting Guide

Issue Encountered	Potential Cause(s)	Recommended Solution(s)
Inconsistent experimental results	1. Compound degradation due to improper storage. 2. Inaccurate concentration due to poor solubility. 3. Contamination of the sample.	1. Verify that the compound has been stored according to the recommendations (cool, dark, dry, tightly sealed). 2. Follow the recommended dissolution protocol using 1 M HCl with heat and sonication for quantitative applications. [6] Ensure the compound is fully dissolved before use. 3. Use fresh, unopened stock if contamination is suspected. Handle with clean spatulas and equipment.
Difficulty achieving desired solution concentration	The compound has very low solubility in common laboratory solvents like water, DMSO, and ethanol. [6]	Use 1 M HCl as the solvent and apply heat (60°C) and sonication to aid dissolution. [6] For aqueous buffers, solubility is expected to be very low. The solubility of related calcium oxalate compounds is known to be pH-dependent, with higher solubility in acidic conditions. [8]
Material turns discolored or changes appearance	This could indicate chemical degradation or contamination. The pure compound should be a white to almost white powder or crystal.	Do not use the material if its appearance has changed significantly. Dispose of the material according to your institution's waste disposal protocols and obtain a fresh supply.

Solubility Data

Solvent	Solubility	Comments
Water	< 0.1 mg/mL (Insoluble)[6]	Practically insoluble.[7]
Ethanol	< 1 mg/mL (Insoluble)[6]	
DMSO	< 1 mg/mL (Insoluble or slightly soluble)[6]	
1 M HCl	33.33 mg/mL (158.60 mM)[6]	Requires ultrasonic and warming/heat to 60°C.[6]

Thermal Stability

The trihydrate form of calcium oxalate loses water in two main steps upon heating. The first two water molecules are released around 80°C, and the final water molecule is released around 130°C.[9] The anhydrous salt is stable up to approximately 410°C.[10]

Experimental Protocols & Workflows

Protocol: Preparation of a Stock Solution in Acidic Media

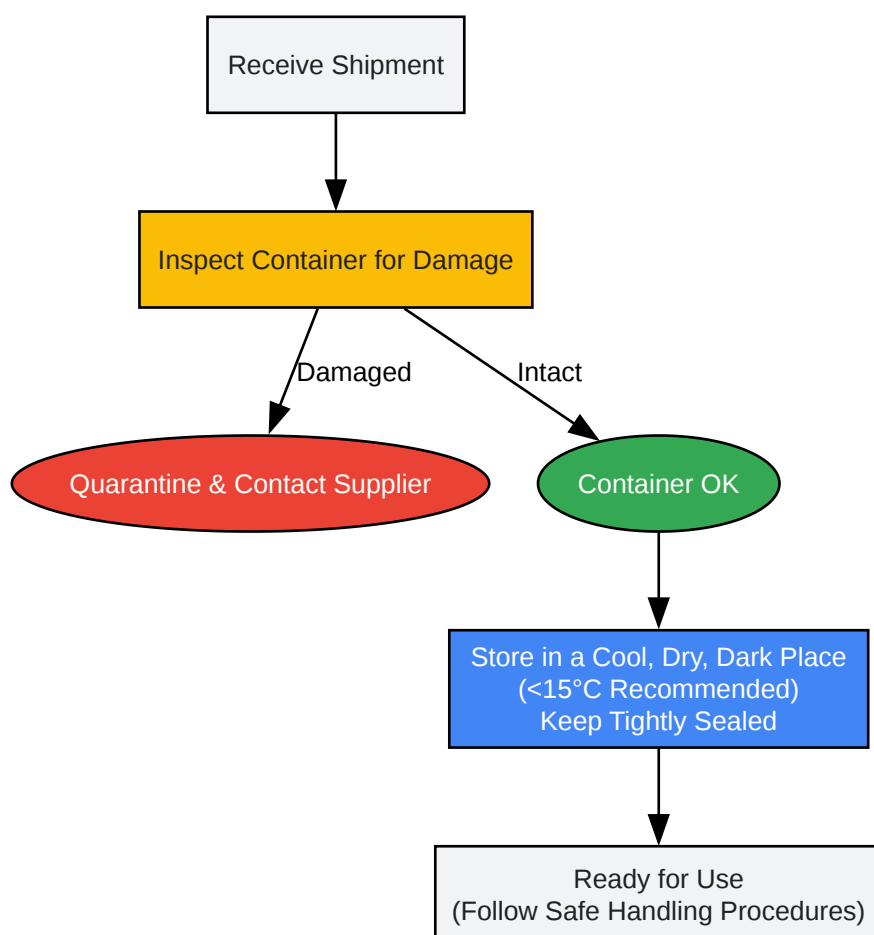
This protocol describes how to prepare a stock solution of **Calcium Mesoxalate Trihydrate**, for example, for use in an assay where acidic conditions are acceptable.

- **Safety First:** Wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and gloves.[11] Handle the solid powder in a fume hood or ventilated area to avoid inhaling dust.[3]
- **Weighing:** Accurately weigh the desired amount of **Calcium Mesoxalate Trihydrate** powder using an analytical balance.
- **Solvent Addition:** In a suitable volumetric flask, add the weighed powder. Slowly add approximately 70-80% of the final volume of 1 M HCl.
- **Dissolution:** Cap the flask and place it in an ultrasonic water bath. Set the bath temperature to 60°C.[6]

- **Sonication:** Sonicate the mixture until the solid is completely dissolved. Visually inspect the solution against a light source to ensure no particulate matter remains.
- **Final Volume:** Once the solution has cooled to room temperature, add 1 M HCl to the final volume mark on the flask.
- **Storage:** For prepared stock solutions, it is recommended to aliquot and store them to prevent degradation from repeated freeze-thaw cycles.^{[6][12]} Store at -80°C for up to 6 months or at -20°C for up to 1 month.^{[1][6]}

Workflow Diagram: Handling and Storage Decision Tree

This diagram outlines the standard procedure for receiving, handling, and storing **Calcium Mesoxalate Trihydrate**.

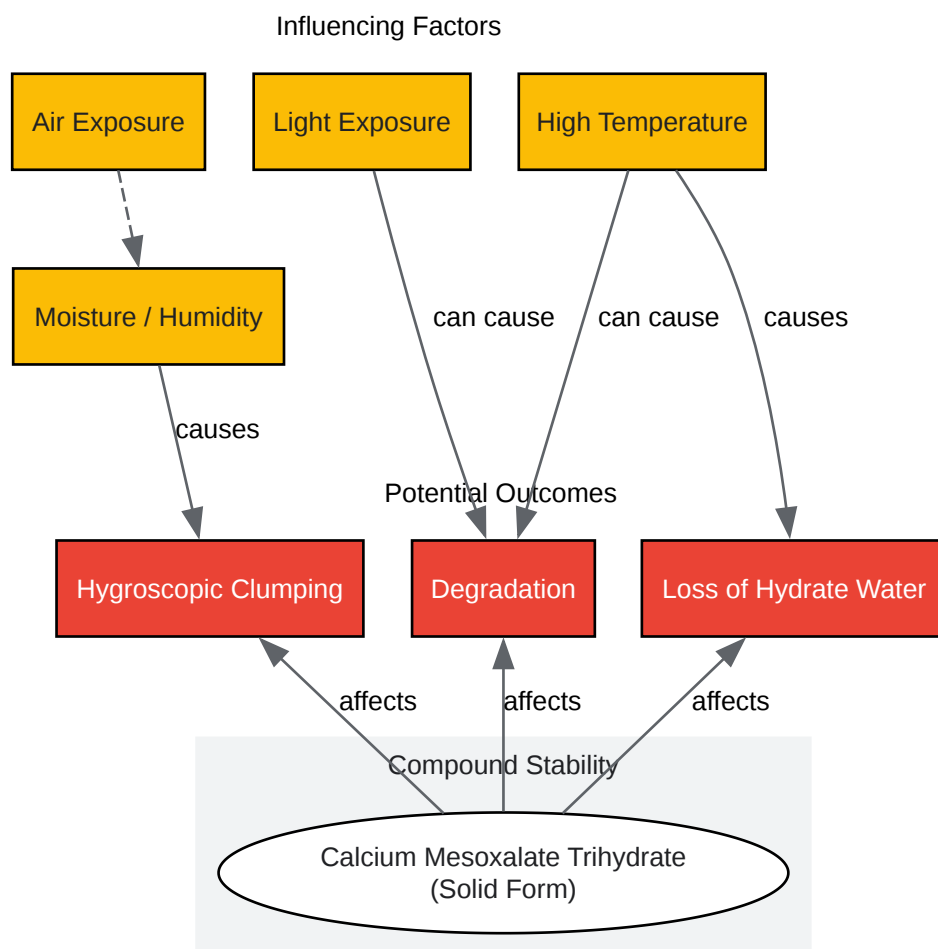


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Caption: Workflow for receiving and storing the compound.

Logical Diagram: Factors Affecting Compound Stability

This diagram illustrates the key environmental factors that can impact the stability of solid **Calcium Mesoxalate Trihydrate**.



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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. Cas 21085-60-9, MESOXALIC ACID CALCIUM SALT | lookchem [lookchem.com]
- 3. gustavus.edu [gustavus.edu]
- 4. fishersci.com [fishersci.com]
- 5. assets.thermofisher.com [assets.thermofisher.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. digitalcommons.uri.edu [digitalcommons.uri.edu]
- 8. researchgate.net [researchgate.net]
- 9. scispace.com [scispace.com]
- 10. mdpi.com [mdpi.com]
- 11. alpharesources.com [alpharesources.com]
- 12. medchemexpress.com [medchemexpress.com]
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